

Application Note: Surfactant Selection & Formulation Protocols for 28-Homobrassinolide Foliar Sprays

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Compound of Interest

Compound Name: 28-Homo-brassinolide

Cat. No.: B13409320

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Executive Summary

28-Homobrassinolide (28-HBL) is a potent brassinosteroid regulating cell elongation and stress resistance. However, its high lipophilicity ($\text{LogP} \approx 3-4$) and negligible water solubility ($<5 \text{ mg/L}$) create a significant delivery barrier. Without appropriate surfactant mediation, aqueous sprays result in crystal precipitation and poor cuticular penetration, rendering the treatment ineffective.

This guide provides a scientifically grounded framework for selecting surfactants that optimize the solubility, retention, and uptake of 28-HBL. It moves beyond generic "add soap" instructions to a precision-based approach utilizing Critical Micelle Concentration (CMC) and Hydrophile-Lipophile Balance (HLB) principles.

The Physicochemical Challenge

The efficacy of a foliar spray is determined by the "Transfer Efficiency" (

)

For 28-HBL, the challenges are distinct at each stage:

- **Solubility (Tank Mix):** HBL is a steroid. It resists solution in water, requiring a co-solvent (Ethanol) and a surfactant to prevent re-crystallization upon dilution.
- **Retention (Leaf Surface):** HBL solutions must overcome the hydrophobic barrier of the leaf cuticle.
- **Penetration:** The molecule must diffuse through the waxy cuticle. Surfactants that are too hydrophilic (High HLB) may trap HBL in micelles on the surface; those too lipophilic may not stabilize the tank mix.

Surfactant Classes & Selection Matrix

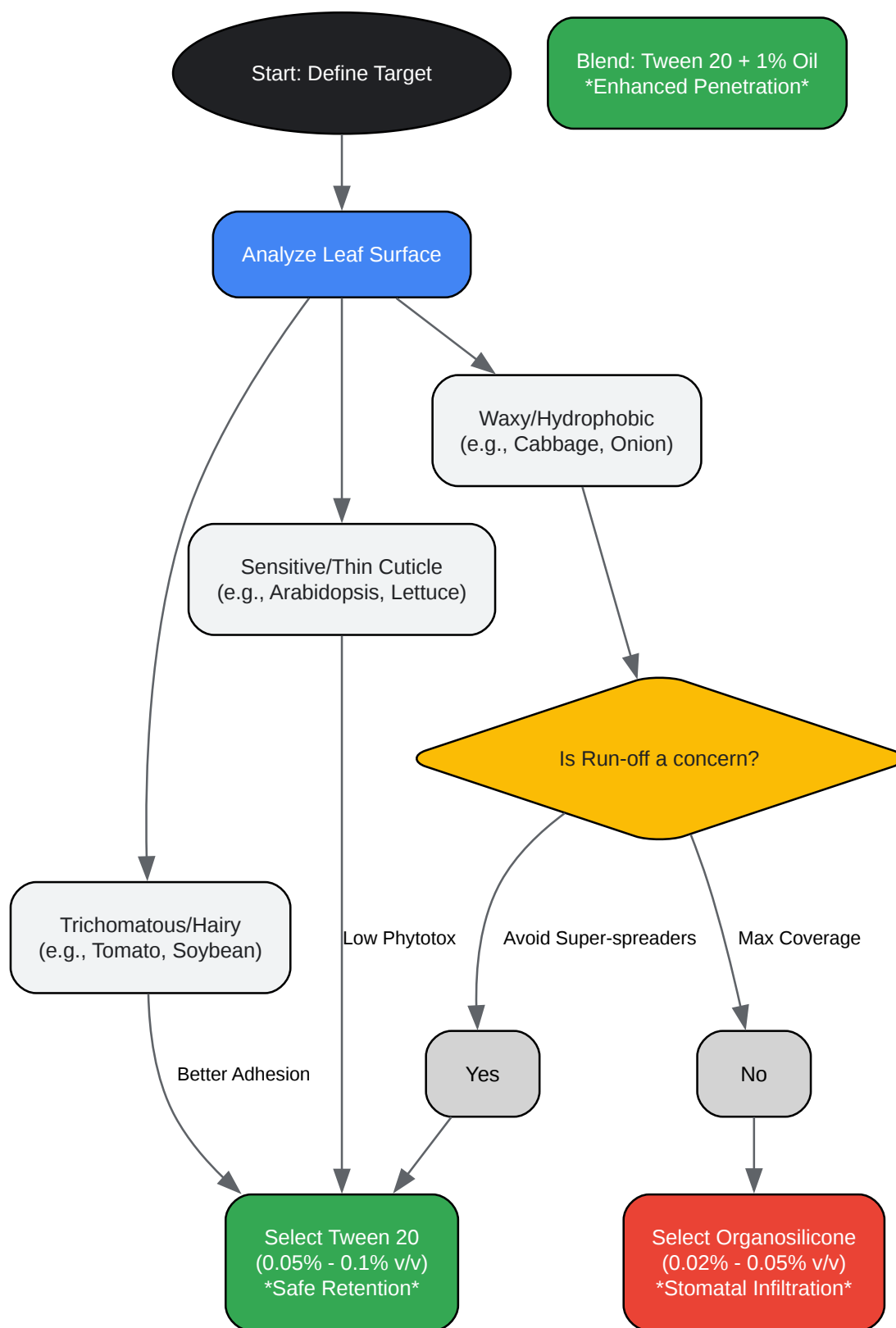
Candidate Classes

We evaluate three primary surfactant classes for HBL formulation.

Feature	Polysorbates (e.g., Tween 20)	Organosilicones (e.g., Silwet L-77)	Alkyl Polyglucosides (APGs)
Type	Non-ionic	Non-ionic (Trisiloxane)	Non-ionic (Green chemistry)
HLB Value	16.7 (High Hydrophilic)	~5-8 (Moderate)	10-12 (Moderate)
Mechanism	Emulsification & Wetting	Stomatal Infiltration (Super-spreading)	Wetting & Humectancy
Risk	Low Phytotoxicity	High Run-off Risk; Potential Burn	Moderate
Best For	General Research / Sensitive Crops	Waxy Cuticles (e.g., Brassica, Citrus)	Organic Certification

The Selection Decision Matrix

Use this logic flow to select the optimal surfactant for your specific experimental conditions.



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Figure 1: Decision Matrix for Surfactant Selection based on crop morphology and risk factors.

Detailed Experimental Protocols

Protocol A: Preparation of Stable 28-HBL Stock Solution

Objective: Create a concentrated master stock that prevents precipitation upon aqueous dilution. **Principle:** 28-HBL is soluble in ethanol (5.2 g/L).^[1] We use ethanol as a co-solvent to solvate the steroid, then use the surfactant to stabilize the micelles when water is added.

Materials:

- 28-Homobrassinolide powder (>90% purity).
- Ethanol (Absolute or 95%).
- Tween 20 (Surfactant).^{[2][3][4][5][6][7]}
- Volumetric flask (100 mL).^{[5][6]}

Step-by-Step:

- **Weighing:** Accurately weigh 10 mg of 28-HBL powder.
- **Primary Solvation:** Transfer powder to a 100 mL volumetric flask. Add 5 mL of Ethanol. Swirl gently until the powder is completely dissolved. The solution must be crystal clear.
- **Surfactant Integration:** Add 0.5 mL of Tween 20 (or selected surfactant) directly to the ethanolic solution. Swirl to mix.
 - **Note:** Adding surfactant to the concentrate improves stability compared to adding it to the water later.
- **Dilution:** Slowly add distilled water to the mark (100 mL), swirling continuously.
 - **Result:** This yields a 100 ppm (100 mg/L) Stock Solution containing 5% Ethanol and 0.5% Surfactant.
- **Storage:** Store at 4°C in amber glass. Stable for 3-4 weeks.

Protocol B: Tank Mix & Application

Objective: Dilute stock to working concentration (typically

M to

M, approx. 0.01 - 0.5 ppm).

- Calculation:
 - Target: 0.1 ppm (approx M).
 - Dilution Factor: 1:1000 from the 100 ppm stock.
- Mixing:
 - Fill spray tank with 90% of final water volume.
 - Add required Stock Solution.[\[3\]](#)[\[5\]](#)
 - Optional: If using Organosilicones (Silwet), add them now (fresh), as they degrade in water if left standing >24 hours (hydrolysis).
 - Top up water and agitate.
- Application:
 - Spray until "glisten" (fine mist). Do not spray to run-off if using organosilicones, as the low surface tension causes the liquid to cascade off the leaf, reducing the effective dose.

Validation Mechanism: The "Drop Spread" Assay

Before treating an entire crop, validate your surfactant choice using this simple, self-validating protocol.

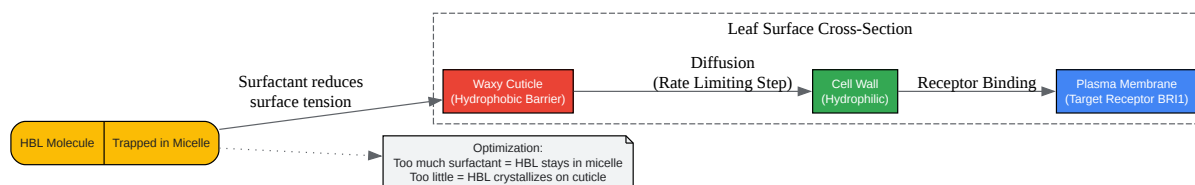
Procedure:

- Excise 3 representative leaves from your target plants.

- Place them adaxial (upper) side up on a paper towel.
- Pipette 10 μ L of your final spray formulation onto the leaf surface.
- Observe after 30 seconds:
 - Bead (High Contact Angle): Poor wetting. Increase surfactant or switch to lower HLB.
 - Spread (Low Contact Angle): Good wetting.[8] Ideal for retention.
 - Flash Spread (Film): Typical of Organosilicones. Excellent coverage, but monitor for "tip burn" 24h later.

Mechanistic Insight: The Uptake Pathway

Understanding why we select specific surfactants helps in troubleshooting.



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Figure 2: The pathway of HBL uptake. The surfactant must lower tension to contact the cuticle but must release the HBL molecule for diffusion.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
White residue on leaf	HBL Precipitation	Insufficient Ethanol in stock or surfactant concentration too low.
Leaf Tip Burn	Phytotoxicity	Surfactant concentration too high (esp. Silwet). Reduce by 50%.
No Biological Effect	Run-off or degradation	If using Silwet, reduce spray volume. Ensure pH is ~6.0 (HBL is stable in neutral/weak alkaline, but avoid high pH).
Foaming in Tank	Excess Surfactant	Add surfactant gently at the end or use an anti-foaming agent.

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